

(4-Chlorophenyl)methylamine CAS number search

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: [(4-Chlorophenyl)methyl]
(hexyl)amine
Cat. No.: B13273585

[Get Quote](#)

Title: Technical Monograph: (4-Chlorophenyl)methylamine (CAS 104-86-9) Subtitle: A Strategic Guide to Synthesis, Properties, and Pharmacophore Integration in Drug Discovery

Executive Summary

(4-Chlorophenyl)methylamine (CAS 104-86-9), commonly known as 4-chlorobenzylamine, is a critical primary amine intermediate in the synthesis of pharmaceutical active ingredients (APIs) and agrochemicals.^[1] Its structural core—a benzene ring substituted with a chlorine atom at the para position and a methylamine group—serves as a versatile scaffold for introducing the 4-chlorobenzyl moiety, a pharmacophore frequently associated with enhanced lipophilicity and metabolic stability in drug candidates.

This guide provides a rigorous technical analysis of the compound, moving beyond basic data to explore industrial synthesis routes, specific applications in medicinal chemistry (including recent Alzheimer's research), and safety protocols for handling this corrosive building block.

Chemical Identity & Physical Properties

Accurate identification is the first step in any procurement or synthesis workflow. Note the critical distinction between the free base and the hydrochloride salt, as their handling requirements differ significantly.

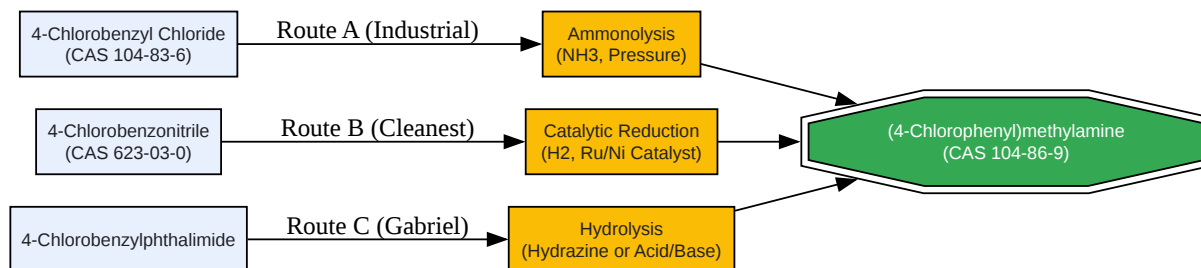
Table 1: Chemical Identity & Key Properties

Property	Data
IUPAC Name	(4-Chlorophenyl)methanamine
Common Synonyms	4-Chlorobenzylamine; p-Chlorobenzylamine; 1-(4-Chlorophenyl)methanamine
CAS Number (Free Base)	104-86-9
CAS Number (HCl Salt)	42365-43-5
Molecular Formula	C ₇ H ₈ ClN
Molecular Weight	141.60 g/mol
SMILES	<chem>NCc1ccc(Cl)cc1</chem>
Appearance	Colorless to light yellow liquid (Free base)
Boiling Point	215 °C (lit.) [1] [2] [3] [4]
Density	1.164 g/mL at 25 °C
Solubility	Immiscible with water; soluble in ethanol, ether, DCM

Synthesis & Manufacturing Pathways

In an industrial or high-throughput research setting, the choice of synthesis route depends on the availability of precursors and the tolerance for specific impurities. The three primary routes are Ammonolysis, Catalytic Reduction, and the Gabriel Synthesis.

Synthesis Pathways Diagram



[Click to download full resolution via product page](#)

Figure 1: Primary synthetic pathways for 4-Chlorobenzylamine.[3][5] Route A is most common for bulk manufacturing; Route B is preferred for high-purity lab scale.

Detailed Protocol: Route A (Ammonolysis of 4-Chlorobenzyl Chloride)

This is the standard industrial method due to the low cost of the chloride precursor.

- Reagents: 4-Chlorobenzyl chloride (1.0 eq), Liquid Ammonia (excess, ~10 eq), Potassium Phosphate (catalytic/buffer).
- Solvent: Methyl tert-butyl ether (MTBE) or Ethanol.
- Conditions: Autoclave (High Pressure), 20–40°C.

Step-by-Step Methodology:

- Charging: Load liquid ammonia and potassium phosphate into a stainless steel autoclave.
- Addition: Dissolve 4-chlorobenzyl chloride in MTBE. Inject this solution slowly into the pressurized autoclave using a high-pressure liquid pump (rate ~5 mL/min) to control the exotherm.
- Reaction: Stir the mixture at room temperature for 30–60 minutes. The excess ammonia suppresses the formation of the secondary amine dimer (bis(4-chlorobenzyl)amine).

- Work-up: Vent the excess ammonia. Filter the reaction mixture to remove ammonium chloride salts.[6]
- Purification: Wash the filtrate with water/brine. Dry the organic layer over Na_2SO_4 . Remove the solvent under reduced pressure.
- Distillation: Purify the crude oil by vacuum distillation (approx. 103–104°C at 11 mmHg) to obtain the pure amine.

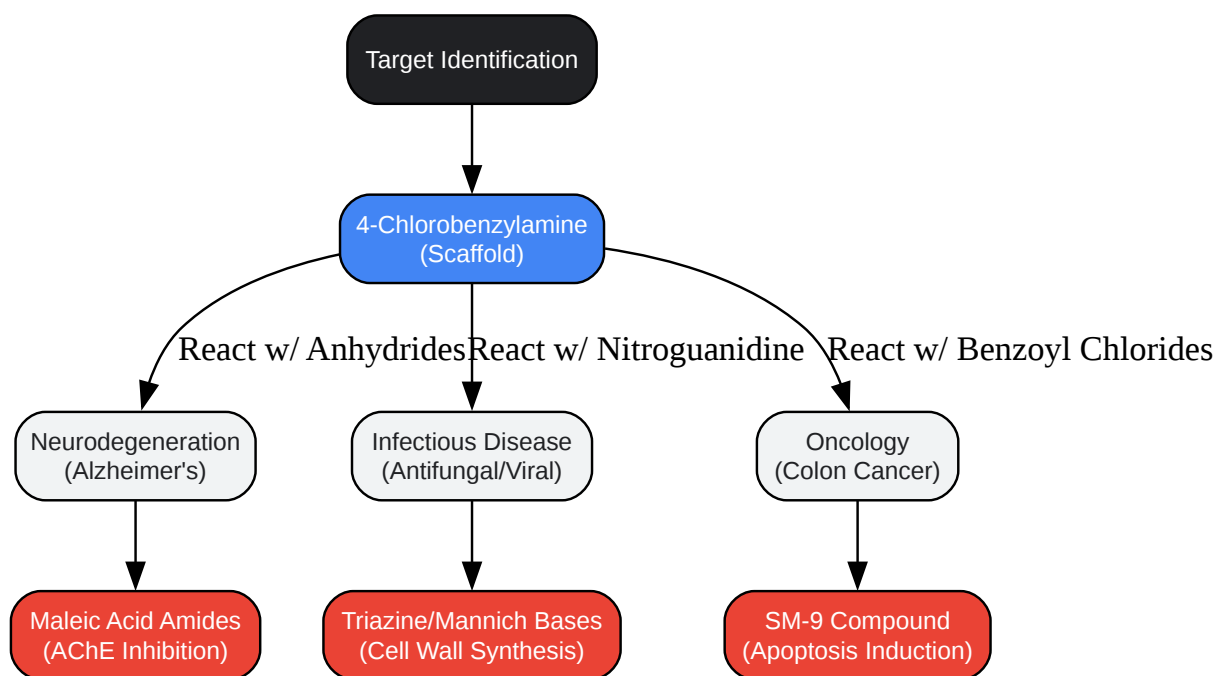
Applications in Drug Development

The 4-chlorobenzyl moiety is a "privileged structure" in medicinal chemistry.[5] It is often used to optimize the lipophilicity (LogP) of a molecule, facilitating blood-brain barrier (BBB) penetration or improving binding affinity to hydrophobic pockets in enzymes and receptors.

Pharmacophore Integration

- Antihistamines & Anticholinergics: The 4-chlorobenzyl group is a structural analog found in older generation antihistamines (e.g., Chlorphenoxamine derivatives), where the lipophilic ring aids in H1 receptor antagonism.
- Neuroprotective Agents (Alzheimer's Research): Recent studies (2026) have utilized 4-chlorobenzylamine to synthesize maleic acid derivatives (e.g., N1-(4-chlorobenzyl)-N4-(4-methoxyphenyl) fumaramide) which show dual activity: antioxidant properties and Acetylcholinesterase (AChE) inhibition.
- Antifungals & Insecticides: Used in the synthesis of triazine derivatives (e.g., N-(5-(4-chlorobenzyl)-1,3,5-triazinan-2-ylidene)nitramide) which exhibit potent biological activity.

Strategic Decision Tree for Medicinal Chemists



[Click to download full resolution via product page](#)

Figure 2: Application of 4-Chlorobenzylamine in diverse therapeutic areas.

Safety, Handling, & Regulatory (SDS Summary)

As a corrosive amine, strict adherence to safety protocols is non-negotiable.

- GHS Classification:
 - Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage).
 - Acute Toxicity (Oral/Dermal): Category 4 (Harmful if swallowed or in contact with skin).
- Storage: Store under inert gas (Argon/Nitrogen). The compound is air-sensitive and readily absorbs CO₂ to form carbamates (white crust).
- Incompatibility: Strong oxidizing agents, acids, acid chlorides, acid anhydrides.

Emergency Protocol:

- Skin Contact: Immediate wash with polyethylene glycol 400, followed by water. Do not use plain water initially if the area is large, as the heat of hydration can worsen the burn.
- Inhalation: Move to fresh air immediately. Pulmonary edema may be delayed; medical observation is recommended.

Analytical Characterization

To validate the identity of the synthesized or purchased material, compare against these standard spectral markers.

- ^1H NMR (DMSO- d_6 , 400 MHz):
 - δ 7.3–7.4 ppm: Multiplet (4H, Aromatic protons). The para-substitution pattern typically shows a characteristic AA'BB' system (two doublets) if resolution is high.
 - δ 3.7–3.8 ppm: Singlet (2H, Benzylic $-\text{CH}_2-$).
 - δ 1.5–2.0 ppm: Broad singlet (2H, $-\text{NH}_2$), shifts depending on concentration and solvent moisture.
- IR Spectroscopy:
 - 3300–3400 cm^{-1} : Primary amine N-H stretch (doublet).
 - 800–850 cm^{-1} : C-Cl stretch (characteristic of para-substituted chlorobenzenes).

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 66036, 4-Chlorobenzylamine. PubChem. Available at: [\[Link\]](#)
- Tariq, M. J., et al. (2026).^[7] 4-Chlorobenzylamine Containing Maleic Acid Derivatives: Synthesis, In Silico Studies, and Anti-Alzheimer's Activity.^[7] ACS Chemical Neuroscience. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 4-Chlorobenzylamine synthesis - chemicalbook [chemicalbook.com]
- 2. 4-Chlorobenzylamine 98 104-86-9 [sigmaaldrich.com]
- 3. 4-Chlorobenzylamine | 104-86-9 [chemicalbook.com]
- 4. 4-Chlorobenzylamine 98 104-86-9 [sigmaaldrich.com]
- 5. 4-Chlorobenzylamine hydrochloride | 42365-43-5 | Benchchem [benchchem.com]
- 6. DE19811092A1 - Process for the preparation of benzylamine salts - Google Patents [patents.google.com]
- 7. 4-Chlorobenzylamine Containing Maleic Acid Derivatives: Synthesis, In Silico Studies, and Anti-Alzheimer's Activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(4-Chlorophenyl)methylamine CAS number search]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13273585/docs#4-chlorophenyl-methylamine-cas-number-search>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)